

Methylene bis(4-methylbenzenesulfonate): A Bifunctional Electrophile for Advanced Synthesis

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Compound of Interest

Compound Name: Methylene bis(4-methylbenzenesulfonate)

Cat. No.: B1347201

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Methylene bis(4-methylbenzenesulfonate), also known as methylene ditosylate, is a versatile and highly reactive bifunctional electrophile. Its unique structure, featuring two excellent tosylate leaving groups attached to a central methylene bridge, makes it a valuable reagent in organic synthesis for the introduction of a methylene linker between two nucleophilic centers. This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **methylene bis(4-methylbenzenesulfonate)**, with a focus on its utility in the construction of complex molecular architectures relevant to pharmaceutical and materials science research.

Physicochemical Properties

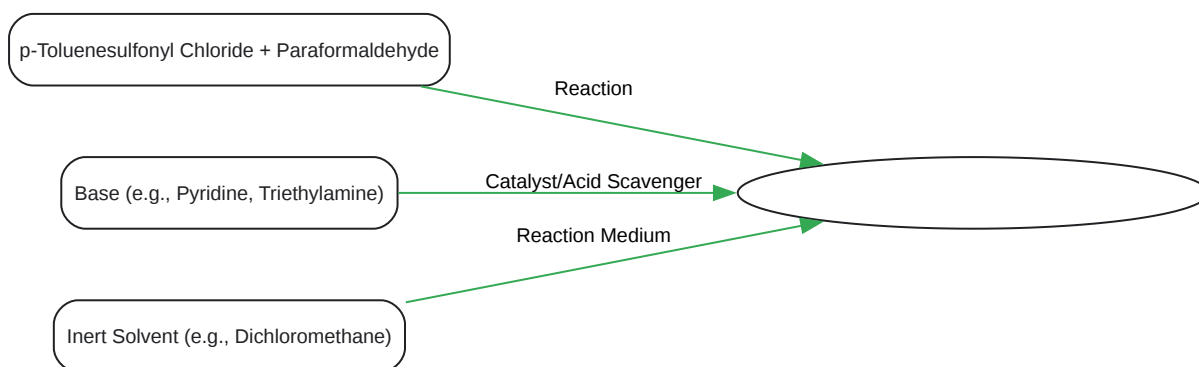
Methylene bis(4-methylbenzenesulfonate) is a white to off-white solid with a melting point of 116-118 °C.^[1] It is characterized by the presence of two sulfonate ester functional groups, which are excellent leaving groups in nucleophilic substitution reactions. This high reactivity necessitates storage in a dry, inert atmosphere to prevent hydrolysis.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₆ O ₆ S ₂	[2][3]
Molecular Weight	356.41 g/mol	[2][3]
Melting Point	116-118 °C	[1]
Appearance	White to off-white solid	
Solubility	Soluble in many organic solvents such as dichloromethane, chloroform, and acetone.	
CAS Number	24124-59-2	[1][2][3]

Synthesis

While detailed synthetic procedures for **methylene bis(4-methylbenzenesulfonate)** are not extensively reported in readily available literature, a general and plausible method involves the reaction of para-toluenesulfonyl chloride with a suitable methylene source, such as paraformaldehyde, in the presence of a base. The reaction likely proceeds through the formation of a sulfonate ester intermediate.

A general synthetic workflow for the preparation of sulfonate esters is illustrated below.



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Caption: General synthesis workflow for **methylene bis(4-methylbenzenesulfonate)**.

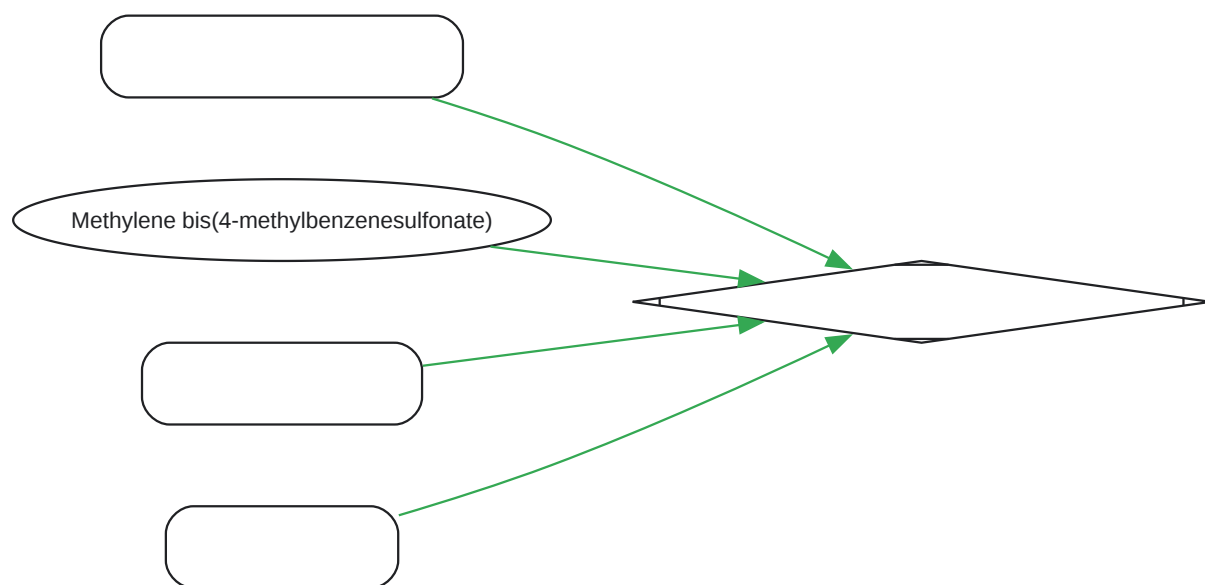
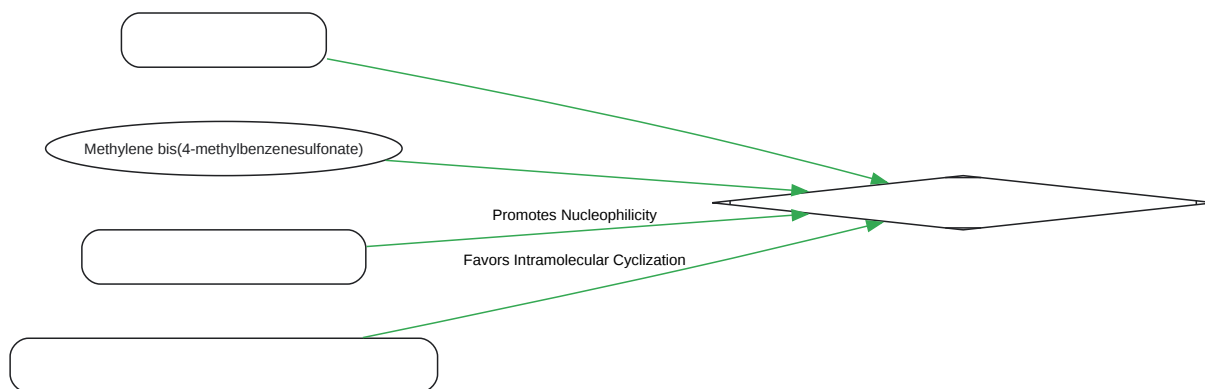
Applications as a Bifunctional Electrophile

The core utility of **methylene bis(4-methylbenzenesulfonate)** lies in its ability to react with two equivalents of a nucleophile, or with a single nucleophile bearing two nucleophilic sites, to form a methylene-bridged product. This reactivity is central to the synthesis of a variety of important molecular scaffolds.

Synthesis of Macrocycles: Aza-Crown Ethers and Cryptands

One of the most significant applications of bifunctional electrophiles like methylene ditosylate is in the synthesis of macrocyclic compounds such as aza-crown ethers and cryptands. These molecules are of great interest due to their ability to selectively bind metal ions and small organic molecules, with applications in sensing, catalysis, and drug delivery.

The general strategy involves the reaction of a di-nucleophile, such as a diamine or a diol, with a di-electrophile. While specific examples detailing the use of **methylene bis(4-methylbenzenesulfonate)** are not abundant in the literature, analogous reactions with other di-tosylates provide a clear blueprint for its potential application.



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